

CAS number and molecular formula for bismuth sulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bismuth sulfate*

Cat. No.: *B1584915*

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Bismuth Sulfate: A Comprehensive Technical Overview

This guide provides an in-depth analysis of **bismuth sulfate**, a compound with significant applications in research and pharmaceutical development. It details the chemical and physical properties, outlines a common production method, and furnishes researchers, scientists, and drug development professionals with essential technical data.

Core Properties of Bismuth Sulfate

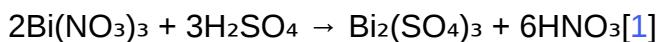
Bismuth sulfate, systematically named dibismuth trisulfate, is an inorganic compound with the chemical formula $\text{Bi}_2(\text{SO}_4)_3$.^[1] It presents as a white, hygroscopic solid.^{[1][2]} Key quantitative data for this compound are summarized in the table below.

Property	Value	References
CAS Number	7787-68-0	[1][2][3][4][5]
Molecular Formula	Bi ₂ (SO ₄) ₃	[1][2][5]
Molecular Weight	706.15 g/mol	[1][2][4]
Appearance	White crystalline powder/solid	[1][2]
Density	5.08 - 5.31 g/cm ³	[1][2]
Melting Point	Decomposes at 405-465 °C	[1][2]
Solubility	Insoluble in water and alcohol; soluble in dilute hydrochloric acid	[2][6]

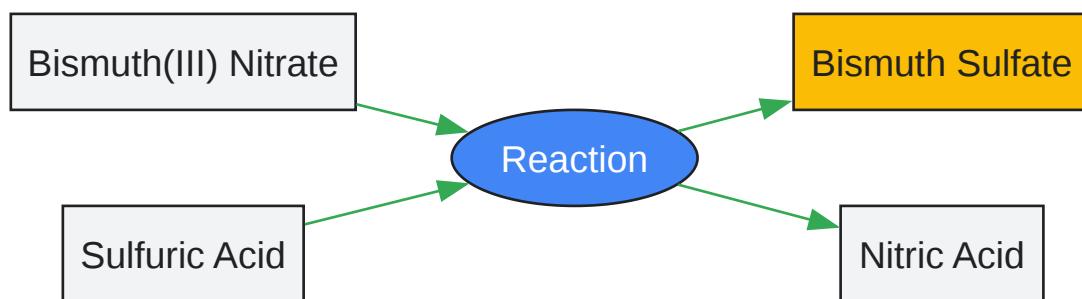
Synthesis of Bismuth Sulfate

A prevalent method for the production of **bismuth sulfate** involves the reaction of bismuth(III) nitrate with sulfuric acid.^[1] This chemical transformation is a straightforward and commonly cited experimental protocol for obtaining the compound.

The overall chemical equation for this synthesis is:



A visual representation of this production workflow is provided below.



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Production of Bismuth Sulfate

Applications in Research and Development

Bismuth sulfate serves as a reagent in analytical chemistry, particularly for the determination of other metal sulfates.^{[2][6]} In the pharmaceutical sector, bismuth compounds, including the sulfate, have been utilized in formulations for treating gastrointestinal issues such as heartburn, indigestion, and diarrhea.^[2] Notably, bismuth subsalicylate, a related compound, is used in combination with other drugs to treat stomach ulcers caused by *Helicobacter pylori*.^[2]

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- To cite this document: BenchChem. [CAS number and molecular formula for bismuth sulfate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1584915#cas-number-and-molecular-formula-for-bismuth-sulfate>

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